

In-Depth Technical Guide: Nioben (CAS: 18787-40-1)

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Compound of Interest

Compound Name: Nioben

Cat. No.: B1205756

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For the attention of: Researchers, scientists, and drug development professionals.

This document provides a technical overview of the chemical entity known as **Nioben**, including its chemical identifiers and a summary of available scientific information.

Chemical Identification and Properties

Nioben, also known by its IUPAC name 4'-octyl-3-piperidino-propiofenone hydrochloride, is a distinct chemical compound.^[1] Its primary identifiers and chemical properties are summarized in the table below.

Property	Value	Source
CAS Number	18787-40-1	[1]
IUPAC Name	Propiophenone, 4'-octyl-3-piperidino-, hydrochloride	[1]
Synonyms	Nioben HCl, Nioben hydrochloride, N1113	[1]
Molecular Formula	C22H36ClNO	[1]
Molecular Weight	365.99 g/mol	[1]
Appearance	Solid powder	[1]

Scientific Literature Review

An extensive search of scientific and technical literature has revealed limited publicly available information for **Nioben**. The primary and sole specific reference identified is a 1976 publication in the journal *Therapia Hungarica*.

This publication suggests that **Nioben**, described as an aminoketone, was investigated for its effects on essential circulatory hyperkinesis, a condition also known as neurocirculatory asthenia.[2] Unfortunately, the full text of this article is not readily accessible in public online databases. Consequently, the detailed experimental protocols, specific quantitative data, and the mechanistic basis for its observed effects could not be retrieved for this report.

Experimental Protocols

Due to the inaccessibility of the primary research article, the specific experimental methodologies employed in the study of **Nioben** cannot be provided. A comprehensive guide on the protocols would require access to the materials and methods section of the aforementioned publication.

Quantitative Data

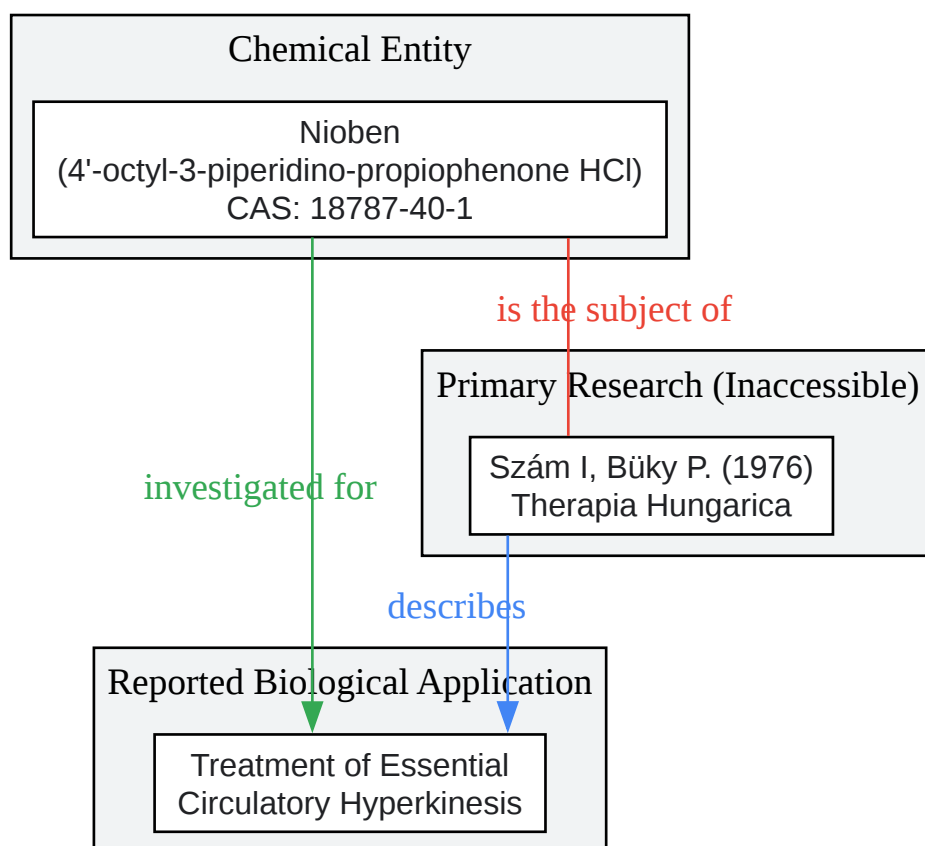
The 1976 study by Szám and Büky likely contains quantitative data regarding the pharmacological effects of **Nioben**. However, without access to the full publication, a structured table of this data cannot be compiled.

Signaling Pathways and Mechanism of Action

There is no information available in the public domain regarding the signaling pathways modulated by **Nioben** or its precise mechanism of action. Research from the 1970s may not have elucidated such pathways in the detail that is common in modern pharmacological studies. Therefore, a diagram of its signaling pathway cannot be generated.

Logical Relationship Diagram

Given the limited information, a logical diagram can be constructed to represent the known information and the inferred relationships from the title of the single identified study.



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References

- 1. medkoo.com [medkoo.com]
- 2. [The effect of Tobanum (GYKI-41099) in essential circulatory hyperkinesis, studied by radiocardiography] - PubMed [pubmed.ncbi.nlm.nih.gov]
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